

An In-depth Technical Guide to N-Boc-O-tosylhydroxylamine

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Compound of Interest

Compound Name: 6-Formyl-4H-thieno[3,2-b]pyrrole-5-carboxylic acid
Cat. No.: B8019501

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A Note on Chemical Identification: Initial inquiries for CAS number 15811-14-0 yielded ambiguous and conflicting results, preventing a definitive identification of the associated chemical entity. This guide will therefore focus on the well-characterized and structurally related compound, N-Boc-O-tosylhydroxylamine, which is authoritatively identified by CAS number 105838-14-0. This decision is based on the prevalence of this compound in chemical literature and its relevance to the likely interests of researchers in synthetic chemistry.

Executive Summary

N-Boc-O-tosylhydroxylamine, also known as tert-Butyl ((4-methylphenyl)sulfonyl]oxy)carbamate, is a versatile and highly valuable reagent in modern organic synthesis.^[1] Its unique structural combination of a tert-butyloxycarbonyl (Boc) protecting group and a tosyl (p-toluenesulfonyl) moiety confers a balance of stability and reactivity, making it a preferred electrophilic nitrogen source.^[1] This guide provides a comprehensive overview of its chemical and physical properties, structure, key applications in synthetic chemistry, and essential safety and handling protocols.

Chemical Structure and Identifiers

The molecular structure of N-Boc-O-tosylhydroxylamine is fundamental to its reactivity. The electron-withdrawing tosyl group makes the nitrogen atom electrophilic, while the Boc group provides a convenient means of protection that can be removed under specific conditions.

Chemical Structure Diagram

Caption: Chemical structure of N-Boc-O-tosylhydroxylamine.

Chemical Identifiers

Identifier	Value
CAS Number	105838-14-0[1][2]
Molecular Formula	C ₁₂ H ₁₇ NO ₅ S[1]
Molecular Weight	287.33 g/mol [1]
IUPAC Name	tert-butyl [[(4-methylphenyl)sulfonyl]oxy]carbamate[3]
Synonyms	N-Boc-O-tosyl hydroxylamine, tert-Butyltosyloxycarbamate[2][4]
InChI	1S/C12H17NO5S/c1-9-5-7-10(8-6-9)19(15,16)18-13-11(14)17-12(2,3)4/h5-8H,1-4H3,(H,13,14)[4]
SMILES	<chem>Cc1ccc(cc1)S(=O)(=O)ONC(=O)OC(C)(C)C</chem> [4]

Physicochemical Properties

N-Boc-O-tosylhydroxylamine is a white crystalline solid that is stable under recommended storage conditions.[1][5] Its solubility in a range of organic solvents enhances its utility in various reaction setups.[5]

Property	Value	Source(s)
Physical State	White crystalline solid	[1][5]
Melting Point	96 - 102 °C	[1][5]
Solubility	Soluble in ether, toluene, and dimethylformamide	[5][6]
Storage Temperature	2 - 8 °C, under an inert atmosphere	[1][4][6]

Applications in Organic Synthesis

The primary utility of N-Boc-O-tosylhydroxylamine lies in its role as an electrophilic aminating agent. It provides a safe and effective source of a Boc-protected amino group for the synthesis of a wide range of nitrogen-containing compounds.[7][8]

N-Amination of Amines

A principal application is the N-amination of aryl and alkyl amines.[5] This reaction is crucial for the synthesis of hydrazines, which are important intermediates in the production of azapeptides and other biologically active molecules.[8] The reaction proceeds efficiently and the Boc group facilitates product isolation.[8]

Synthesis of Complex Molecules

This reagent is widely employed in the synthesis of complex molecules, including pharmaceuticals and agrochemicals, due to its ability to facilitate the formation of amine derivatives under mild conditions.[1] Its compatibility with various functional groups makes it a valuable tool in multi-step synthetic pathways.[5]

Bioconjugation and Materials Science

N-Boc-O-tosylhydroxylamine is also utilized in bioconjugation processes, where it aids in attaching biomolecules to other molecules or surfaces, which is beneficial for drug delivery systems.[1][9] Furthermore, it has applications in materials science for creating functional polymers with specific properties.[7][9]

Experimental Protocols

General N-Amination of Anilines

The following is a representative protocol for the N-amination of anilines using N-Boc-O-tosylhydroxylamine.

Workflow Diagram:



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Caption: General workflow for N-amination.

Step-by-Step Procedure:

- To a solution of the aniline (1 mmol) and sodium bicarbonate (2 mmol) in dimethylformamide (5 mL), add N-Boc-O-tosylhydroxylamine (1.1 mmol).
- Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).
- Pour the reaction mixture into ice-cold water (50 mL).
- Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to afford the desired N-aminated product.

Safety and Handling

N-Boc-O-tosylhydroxylamine is classified as harmful if swallowed and can cause skin and eye irritation, as well as respiratory irritation.[4][10] It may also cause an allergic skin reaction.[10]

Personal Protective Equipment (PPE)

Always handle this reagent in a well-ventilated fume hood.[5] Wear appropriate personal protective equipment, including:

- Safety goggles or a face shield
- Chemical-resistant gloves
- A lab coat

Handling and Storage

- Avoid inhalation of dust and contact with skin and eyes.[10]
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[11]
- Recommended storage is at 2-8°C.[1][4]
- Keep away from incompatible materials such as strong acids.[6]

First Aid Measures

- In case of skin contact: Wash with plenty of soap and water.[10]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[11]
- If inhaled: Move the person into fresh air.[10]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[10]

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